

# A Researcher's Guide to Proficiency Testing for Antibiotic Analysis in Water

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For researchers, scientists, and professionals in drug development, ensuring the accuracy and reliability of analytical data for antibiotics in water is paramount. Proficiency testing (PT) schemes are a cornerstone of a robust quality assurance program, providing an independent assessment of a laboratory's performance. This guide offers a comparative overview of available PT schemes relevant to antibiotic analysis in water, details common analytical methodologies, and outlines the typical workflow of a PT program.

## The Role of Proficiency Testing in Antibiotic Analysis

Participation in proficiency testing is a critical requirement for laboratories seeking or maintaining accreditation to the ISO/IEC 17025 standard.<sup>[1]</sup> It allows for an impartial evaluation of a laboratory's capabilities by comparing its results with those of other laboratories analyzing the same, well-characterized sample. This process helps identify potential systematic or random errors in analytical methods, instrumentation, or personnel training, thereby fostering continuous improvement and ensuring the delivery of high-quality, reproducible data.

## Comparison of Proficiency Testing Scheme Providers

While many organizations offer proficiency testing for general water quality parameters, finding schemes specifically designed for the chemical analysis of antibiotic residues in water can be challenging. Based on available information, the following providers offer relevant programs.

Provider	Scheme Name	Specific Antibiotic/Pharmaceutical Scheme for Water	Matrix Types Offered	Accreditation
WEPAL-QUASIMEME	QUASIMEME	Yes (Pharmaceuticals in Water, DE-18)	Freshwater, Seawater, Wastewater, and Sediments	ISO 17043
LGC	AQUACHECK	Not specified in publicly available materials	Potable Water, Wastewater, Groundwater, Surface Water, and Soils	ISO/IEC 17043
ielab	ielab PT Schemes	Not specified in publicly available materials	Drinking Water, Continental Water, Wastewater, and Reclaimed Water	ISO/IEC 17043, ISO 17034
NSI Lab Solutions	NSI PT Schemes	Not specified in publicly available materials	Drinking Water, Wastewater, and Solids	NELAC, ISO 17043

WEPAL-QUASIMEME appears to be a key provider in this specific field, with its QUASIMEME program offering a proficiency test for pharmaceuticals in water (DE-18). While a detailed public list of the specific antibiotics and their concentration ranges for the DE-18 scheme is not readily available, their programs are known for covering a wide range of determinants in various environmental matrices.[\[2\]](#)[\[3\]](#)

LGC, with its long-standing AQUACHECK program, offers a comprehensive range of analytes in various water matrices.[\[4\]](#) However, specific proficiency tests for antibiotic residues are not prominently featured in their publicly accessible scheme descriptions. Laboratories interested in this specific analysis should contact LGC directly for potential custom or specialized schemes.

ielab provides a wide array of proficiency testing schemes and has experience with clients in the pharmaceutical industry.[5] While their catalogs cover numerous physical-chemical and microbiological parameters in water, a dedicated scheme for antibiotic residues is not explicitly detailed in their public documentation. Direct inquiry is recommended to explore the availability of such schemes.

NSI Lab Solutions offers a broad portfolio of proficiency tests for environmental analysis and is accredited by various bodies, including NELAC. Their offerings cover a wide range of chemical and microbiological contaminants, but a specific program for antibiotic residue analysis in water is not highlighted in their public materials.

## Experimental Protocols for Antibiotic Analysis in Water

The analysis of antibiotics in aqueous matrices typically involves sophisticated analytical techniques to achieve the required sensitivity and selectivity, as these compounds are often present at trace levels (ng/L to µg/L). While specific protocols are provided by the PT scheme organizers to participating laboratories, a general workflow is outlined below.

### Sample Preparation: Solid-Phase Extraction (SPE)

Due to the low concentrations of antibiotics in water and the complexity of the matrices, a pre-concentration and clean-up step is usually necessary. Solid-phase extraction is a widely used technique for this purpose.

Typical SPE Protocol:

- **Conditioning:** The SPE cartridge (e.g., Oasis HLB, Strata-X) is conditioned with a solvent like methanol, followed by equilibration with deionized water or a buffer to activate the sorbent.
- **Loading:** A known volume of the water sample, often acidified, is passed through the cartridge. The antibiotics and other organic molecules are retained on the sorbent.
- **Washing:** The cartridge is washed with a weak solvent (e.g., a mixture of water and a small amount of organic solvent) to remove interfering substances that are not strongly bound to the sorbent.

- **Elution:** The retained antibiotics are eluted from the cartridge using a small volume of a strong organic solvent (e.g., methanol, acetonitrile, or a mixture thereof, sometimes with a modifier like formic acid or ammonia).
- **Reconstitution:** The eluate is often evaporated to dryness under a gentle stream of nitrogen and then reconstituted in a smaller volume of a solvent compatible with the analytical instrument.

## Analytical Determination: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

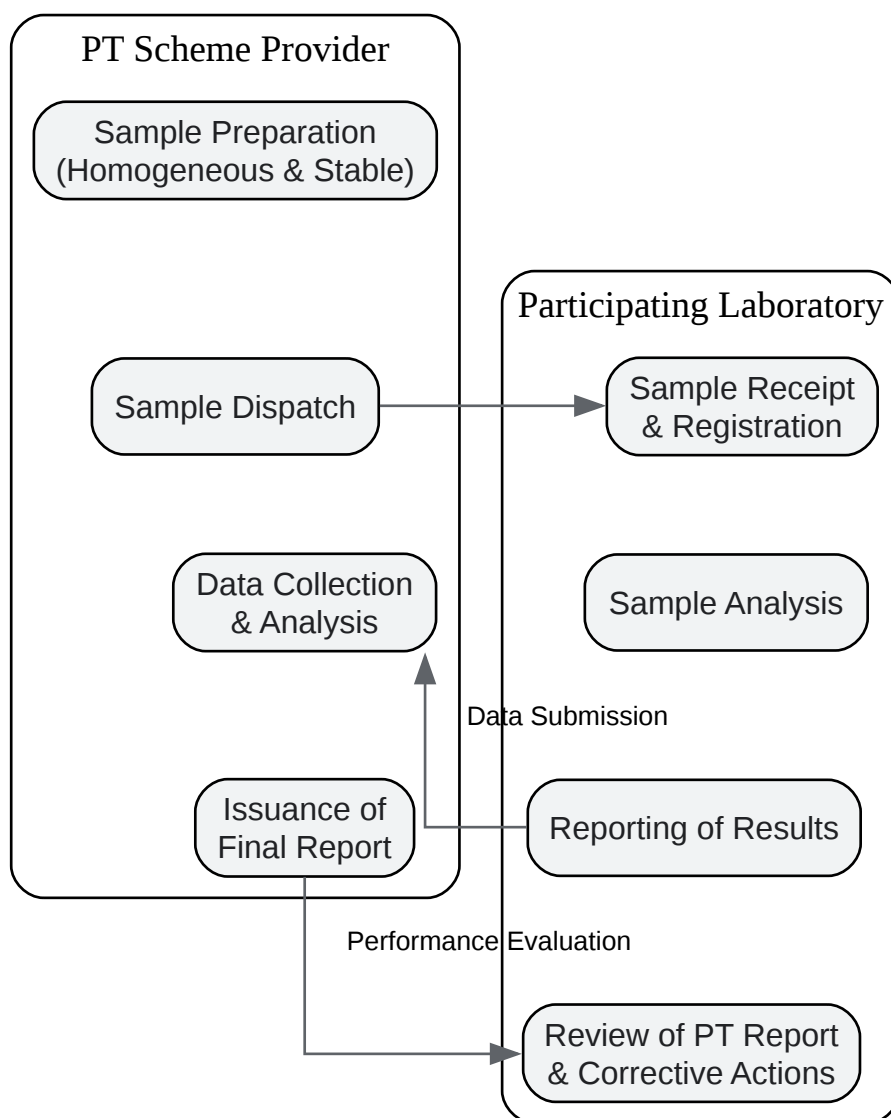
LC-MS/MS is the gold standard for the quantitative analysis of antibiotic residues in environmental samples due to its high sensitivity, selectivity, and ability to analyze a wide range of compounds in a single run.

Typical LC-MS/MS Parameters:

- **Chromatographic Separation:** A reversed-phase C18 column is commonly used to separate the antibiotics based on their polarity. A gradient elution with a mobile phase consisting of water and an organic solvent (e.g., methanol or acetonitrile), both typically containing a small amount of an acid (e.g., formic acid) to improve peak shape and ionization efficiency, is employed.
- **Ionization:** Electrospray ionization (ESI) is the most common ionization technique, operated in either positive or negative ion mode depending on the chemical properties of the target antibiotics.
- **Mass Analysis:** A triple quadrupole mass spectrometer is typically used in Multiple Reaction Monitoring (MRM) mode. For each antibiotic, at least two specific transitions (a precursor ion and two product ions) are monitored for quantification and confirmation, which enhances the reliability of the identification.
- **Quantification:** Quantification is usually performed using an internal standard method, where a known amount of a stable isotope-labeled analog of the target antibiotic is added to the sample at the beginning of the sample preparation process. This corrects for any loss of analyte during sample preparation and for matrix effects during ionization.

## Visualizing the Proficiency Testing Workflow

The following diagrams illustrate the overall workflow of a typical proficiency testing scheme and the logical steps involved in the analytical process.



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*A typical workflow for a proficiency testing scheme.*



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*A generalized analytical workflow for antibiotic residue analysis in water.*

## Conclusion

Proficiency testing is an indispensable tool for laboratories analyzing antibiotic residues in water. While dedicated PT schemes for this specific and challenging analysis are not as common as for other water quality parameters, providers like WEPAL-QUASIMEME offer relevant programs. For other major providers such as LGC, ielab, and NSI, direct communication is advisable to inquire about the availability of suitable schemes. By participating in such programs and employing robust analytical methodologies like LC-MS/MS, laboratories can ensure the quality and comparability of their data, which is crucial for environmental monitoring, regulatory compliance, and research in the field of drug development and environmental science.

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- To cite this document: BenchChem. [A Researcher's Guide to Proficiency Testing for Antibiotic Analysis in Water]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12422461#proficiency-testing-schemes-for-antibiotic-analysis-in-water]

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